

# preventing peroxide formation in stored dimethyldioxane

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## Compound Focus: Dimethyldioxane

CAS No.: 15176-21-3

Cat. No.: S1504986

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## Peroxide Formation FAQ

**What are peroxide-forming chemicals?** Peroxide-forming chemicals can slowly react with oxygen to form shock-sensitive peroxide crystals, which can detonate violently from impact, heat, or friction [1]. Factors accelerating formation include exposure to air, light, heat, and evaporation that concentrates peroxides [1].

**Why is dimethyldioxane a concern?** "Dioxanes" are classified as Class B peroxide formers [1] [2] [3]. This group poses a significant hazard when concentrated through evaporation or distillation, making them particularly dangerous during these common lab processes [1] [2].

### How can I minimize the risk?

- **Purchase & Storage:** Buy small quantities and use "first-in, first-out" inventory [1] [4]. Store in a cool, dark, dry place, tightly sealed and away from ignition sources [1] [4]. Purging the container headspace with an inert gas (e.g., nitrogen) is recommended [3].
- **Inhibitors:** Use inhibitor-stabilized solvents (e.g., containing BHT) if possible, but note that inhibitors deplete over time and are removed by distillation [1].
- **Labeling:** Clearly label all containers with the date received and date opened [4] [3]. Track peroxide test dates and results on the bottle [4].

## Storage & Testing Protocols

**Storage Time Limits** Adhere to these time limits for dioxanes. Unopened containers should generally be disposed of within 12 months [1], while opened containers have stricter limits [1] [3]:

Container Status	Maximum Storage Time	Disposal or Testing Trigger
Unopened	12 months from receipt [1]	Discard by expiration date [3]
Opened	6 months from opening [1]	Discard or test every 6 months [3]

### Testing for Peroxides

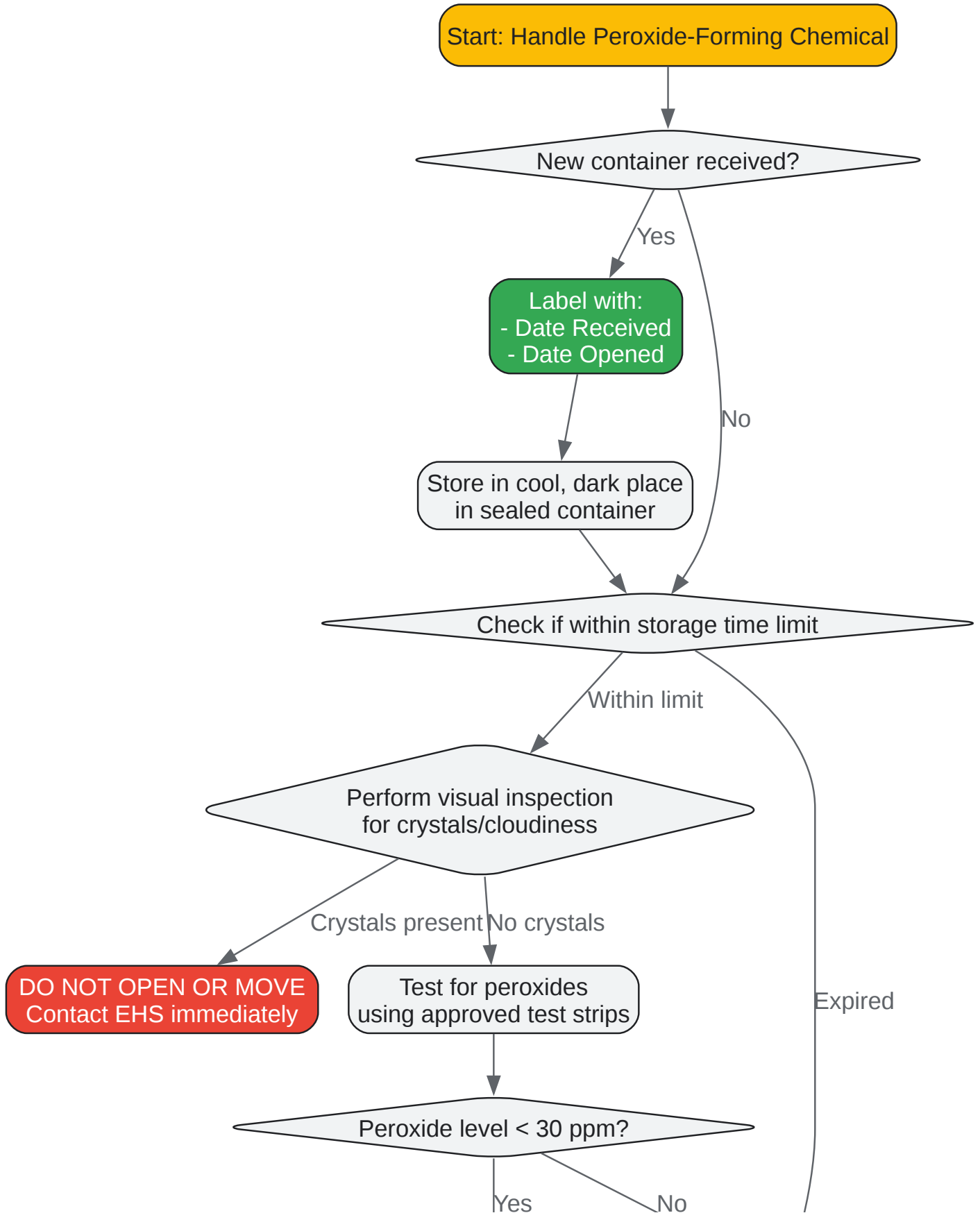
- **Frequency:** Test Class B chemicals every 6 months and immediately before any distillation or evaporation [1] [4] [3].
- **Visual Inspection:** First, check for visible warning signs like crystals (inside container or on cap), cloudiness, or an oily viscous layer [1] [3]. **Do not open or move the container** if crystals are present; contact your Environmental Health and Safety (EHS) department immediately [1] [2].
- **Test Strips:** If no crystals are visible, use commercial test strips (e.g., Quantofix) designed for organic solvents [2]. Follow manufacturer instructions.

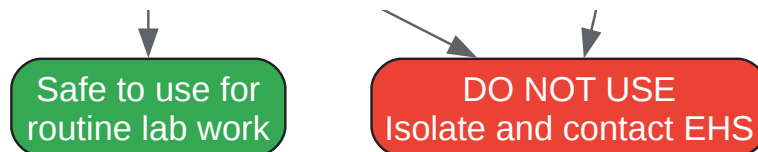
**Interpretation of Peroxide Test Results** General guidelines for peroxide levels are below. Always follow your institution's specific protocols.

Peroxide Level (ppm)	Interpretation & Required Action
0 - 30 ppm	Acceptable for routine lab work [4].
> 30 - 100 ppm	Do not distill or evaporate. Consider disposal, especially if approaching 100 ppm [4].
> 100 ppm	<b>DO NOT USE.</b> Contains significant peroxide levels. Isolate the container and contact your Safety Advisor/EHS immediately [4].

## Experimental Safety Workflow

This diagram outlines the logical decision process for handling and testing peroxide-forming chemicals like **dimethyldioxane**.





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## Critical Safety Reminders

- **Never Use Metal Tools:** Do not use metal spatulas or magnetic stirrers, as iron can initiate explosions. Use ceramic, wood, or Teflon instead [4].
- **Disposal of Expired Chemicals:** Contact your institutional Environmental Health and Safety department for disposal of expired or suspect chemicals. Never handle containers that show signs of peroxide formation [2] [3].

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## References

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